

"isobutyl formate safety data sheet and handling precautions"

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Compound of Interest

Compound Name: *Isobutyl formate*

Cat. No.: *B1584813*

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Isobutyl Formate: A Technical Safety and Handling Guide

Introduction

Isobutyl formate (CAS No. 542-55-2) is a colorless ester characterized by a sweet, fruity, and rum-like aroma.^[1] Widely utilized in the flavor, fragrance, and solvent industries, its high volatility and flammability necessitate a thorough understanding of its safety profile and handling requirements. This guide provides an in-depth overview of the safety data, handling precautions, and emergency procedures for **isobutyl formate**, tailored for researchers, scientists, and professionals in drug development and other technical fields.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **isobutyl formate** is presented below. This data is essential for understanding its behavior under various laboratory and industrial conditions.

| Property | Value |
|--------------------------|--|
| CAS Number | 542-55-2[2][3][4] |
| Molecular Formula | C ₅ H ₁₀ O ₂ [1][5] |
| Molecular Weight | 102.13 g/mol [6][7] |
| Appearance | Colorless to light yellow liquid[2][7][8] |
| Boiling Point | 98-99 °C[3][9] |
| Melting Point | -96 °C[3][7] |
| Flash Point | 10 °C (50 °F)[2][3][10] |
| Autoignition Temperature | 320 °C (608 °F)[2][3] |
| Density | 0.885 g/mL at 25 °C[5] |
| Vapor Pressure | 40.1 mmHg at 25 °C[7][10] |
| Explosive Limits | 1.7% (Lower), 8.0% (Upper)[2][3] |
| Solubility | Limited solubility in water; soluble in most organic solvents[1] |

Hazard Identification and Classification

Isobutyl formate is classified as a hazardous substance. The primary dangers are associated with its flammability and its potential to cause irritation.

GHS Classification:

- Flammable Liquids: Category 2 (H225: Highly flammable liquid and vapour)[3][4][8][9]
- Eye Irritation: Category 2/2A (H319: Causes serious eye irritation)[3][4][8][9]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335: May cause respiratory irritation)[4][8][9]

Hazard Statements:

- H225: Highly flammable liquid and vapour.[4][9]
- H319: Causes serious eye irritation.[4][9]
- H335: May cause respiratory irritation.[4][9]

Signal Word: Danger[8][9]

Toxicological Data

The toxicological properties of **isobutyl formate** have not been fully investigated.[2] However, available data indicates moderate toxicity upon ingestion.

| Metric | Value | Species |
|-------------|---------------|---------|
| LD50 (Oral) | 3064 mg/kg[2] | Rabbit |

- Carcinogenicity: **Isobutyl formate** is not listed as a carcinogen by ACGIH, IARC, NTP, or California Proposition 65.[2]
- Primary Routes of Exposure: Inhalation, skin contact, eye contact, and ingestion.[2][11]

Exposure Controls and Personal Protection

While no official occupational exposure limits have been established for **isobutyl formate**, safe work practices should always be followed to minimize exposure.[11]

Engineering Controls

- Ventilation: Use in a well-ventilated area.[2] Where possible, enclose operations and use local exhaust ventilation at the site of chemical release to keep airborne concentrations low. [11]
- Ignition Source Control: Use explosion-proof electrical, ventilating, and lighting equipment.[4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.[3][9] Eye wash fountains should be available in the immediate work area.[11]
- Skin Protection: Wear chemical-resistant gloves (inspect before use) and protective clothing. [9] Flame-retardant antistatic protective clothing is recommended.[9] Emergency shower facilities should be provided where skin contact is possible.[11]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2]

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to ensure safety.

Safe Handling Protocols

- Keep the substance away from heat, sparks, open flames, and other ignition sources.[9] No smoking is permitted in handling areas.[9][11]
- Ground and bond containers during material transfer to prevent static discharge.[2][11]
- Use only non-sparking tools.[11]
- Avoid contact with eyes, skin, and clothing.[2]
- Avoid inhalation of vapor or mist.[9]
- Wash hands and skin thoroughly after handling.[2]
- Do not eat, smoke, or drink in areas where the chemical is handled or stored.[11]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][11]
- Keep away from incompatible substances such as oxidizing agents, acids, and bases.[2]

Emergency and First Aid Procedures

The following protocols outline the immediate actions to be taken in the event of an emergency.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.^[9] Seek medical attention.^[2]
- **Skin Contact:** Remove all contaminated clothing immediately.^[3] Flush skin with plenty of water for at least 15 minutes.^[2] Get medical aid if irritation develops or persists.^[2]
- **Inhalation:** Move the victim to fresh air immediately.^[2] If breathing is difficult, provide oxygen. Call a poison center or doctor if you feel unwell.^[9]
- **Ingestion:** If the victim is conscious and alert, give 2-4 cupfuls of milk or water.^[2] Do not induce vomiting. Never give anything by mouth to an unconscious person.^[2] Seek immediate medical attention.

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^{[2][9]} Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.^[2]
- **Specific Hazards:** The substance is a highly flammable liquid and vapor.^{[2][9]} Vapors are heavier than air and may travel to a source of ignition and flash back.^{[2][6]} Containers may build up pressure and explode if exposed to heat.^[2]
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.^{[2][6]}

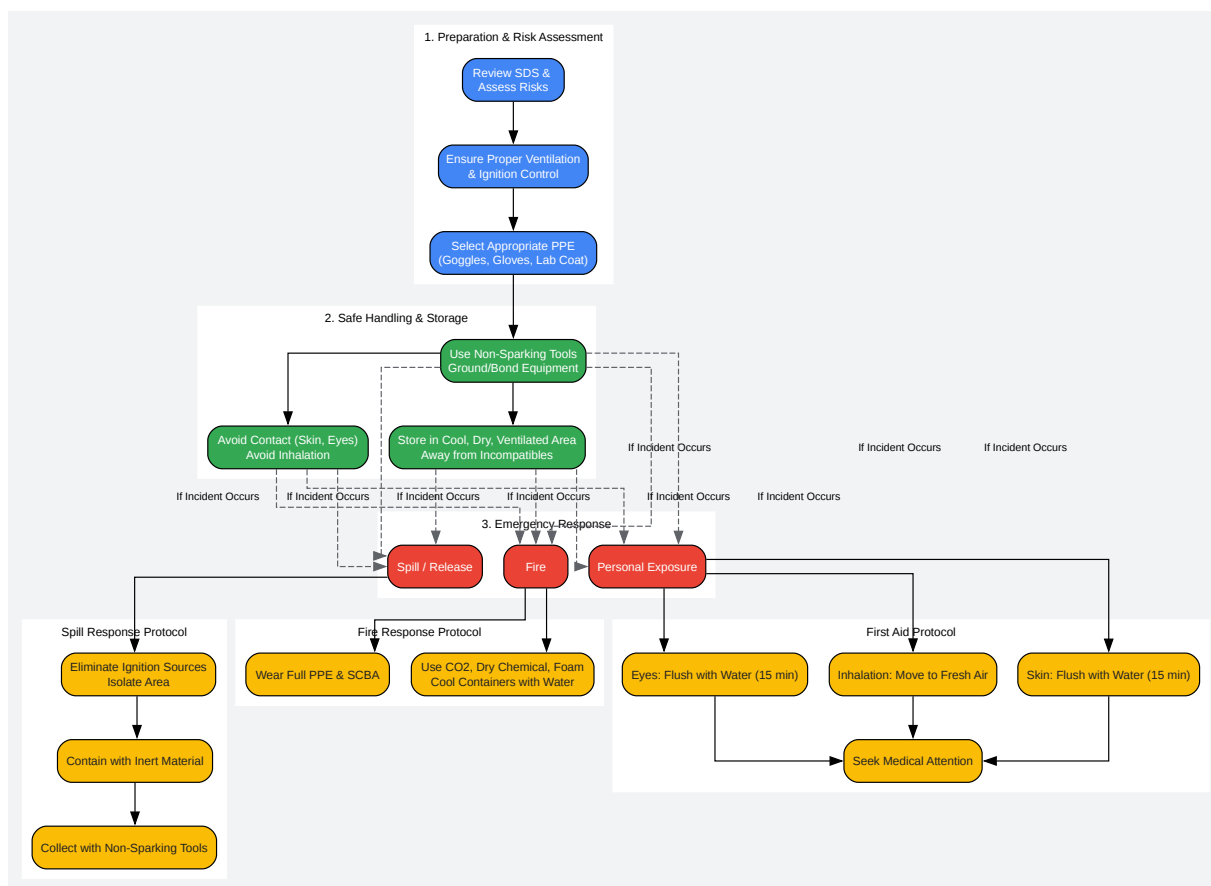
Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to safe areas.^[9] Use personal protective equipment as outlined in Section 4.2.^[9] Eliminate all sources of ignition.^[6]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[9]

- Containment and Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[2][6] Use clean, non-sparking tools to collect the absorbed material.[6][7]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for handling **isobutyl formate**, from initial preparation to emergency response.



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Caption: Logical workflow for **isobutyl formate** safety procedures.

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